

Pyridine-2,5-dicarboxamide CAS number and chemical data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Pyridine-2,5-dicarboxamide**

Cat. No.: **B1311706**

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Pyridine-2,5-dicarboxamide: A Technical Guide

CAS Number: 4663-96-1

This technical guide provides a comprehensive overview of the available chemical data, potential synthesis methodologies, and known applications of **Pyridine-2,5-dicarboxamide**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Chemical Data

Pyridine-2,5-dicarboxamide is a derivative of pyridine-2,5-dicarboxylic acid. While specific experimental data for some of its physicochemical properties are not readily available in the literature, the fundamental chemical information is summarized below.

Property	Value	Reference(s)
CAS Number	4663-96-1	[1]
Molecular Formula	C ₇ H ₇ N ₃ O ₂	[1]
Molecular Weight	165.15 g/mol	[1]
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	

Spectroscopic Data

Detailed spectroscopic data for **Pyridine-2,5-dicarboxamide** is not extensively reported. However, based on the analysis of the closely related Pyridine-2,5-dicarboxylic acid, the following spectral characteristics would be anticipated.

¹H NMR Spectroscopy: The proton NMR spectrum is expected to show distinct signals for the three aromatic protons on the pyridine ring, with their chemical shifts influenced by the electron-withdrawing nature of the two carboxamide groups.

¹³C NMR Spectroscopy: The carbon NMR spectrum should exhibit seven unique signals corresponding to the seven carbon atoms in the molecule. The carbonyl carbons of the amide groups would appear at the most downfield positions.

Infrared (IR) Spectroscopy: The IR spectrum would be characterized by absorption bands corresponding to N-H stretching of the amide groups, typically in the region of 3100-3500 cm⁻¹. Strong C=O stretching vibrations for the amide groups are expected around 1650 cm⁻¹. Characteristic C-N and C=C stretching vibrations of the pyridine ring would also be present.

Experimental Protocols

Synthesis of Pyridine-2,5-dicarboxamide

A specific, detailed experimental protocol for the synthesis of **Pyridine-2,5-dicarboxamide** is not explicitly described in the reviewed literature. However, a general and widely used method for the synthesis of dicarboxamides involves a two-step process starting from the

corresponding dicarboxylic acid.[\[2\]](#) This methodology can be logically applied to the synthesis of **Pyridine-2,5-dicarboxamide**.

Step 1: Synthesis of Pyridine-2,5-dicarbonyl dichloride

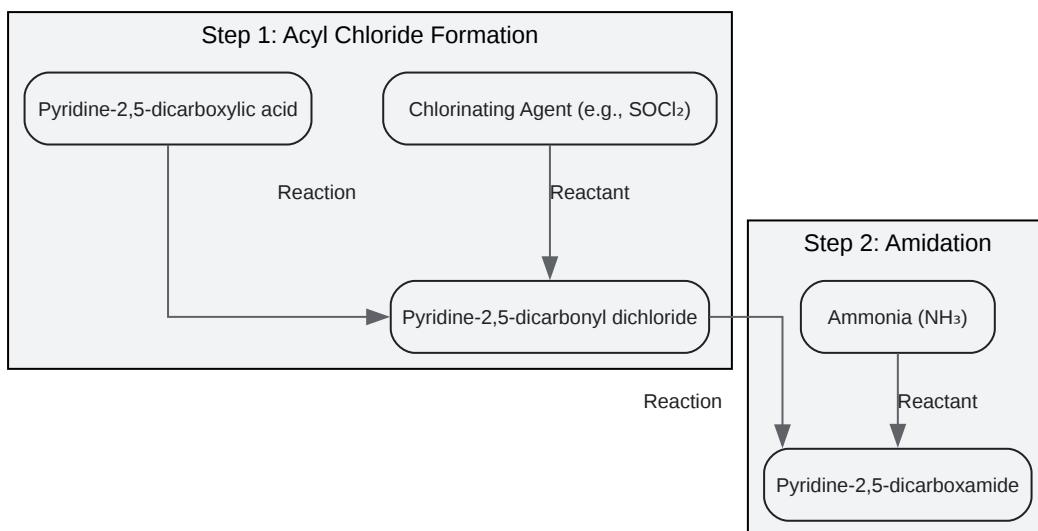
Pyridine-2,5-dicarboxylic acid is reacted with a chlorinating agent, such as thionyl chloride (SOCl_2) or oxalyl chloride ($(\text{COCl})_2$), to convert the carboxylic acid groups into more reactive acyl chloride groups. The reaction is typically carried out in an inert solvent under reflux conditions.

Step 2: Amidation of Pyridine-2,5-dicarbonyl dichloride

The resulting Pyridine-2,5-dicarbonyl dichloride is then reacted with an excess of ammonia (in the form of ammonium hydroxide or ammonia gas) to form the desired **Pyridine-2,5-dicarboxamide**. This reaction is usually performed at low temperatures to control its exothermic nature.

A generalized workflow for this synthesis is depicted in the following diagram.

General Synthesis Workflow for Pyridine-2,5-dicarboxamide

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Caption: General synthesis workflow for **Pyridine-2,5-dicarboxamide**.

Biological Activity and Applications

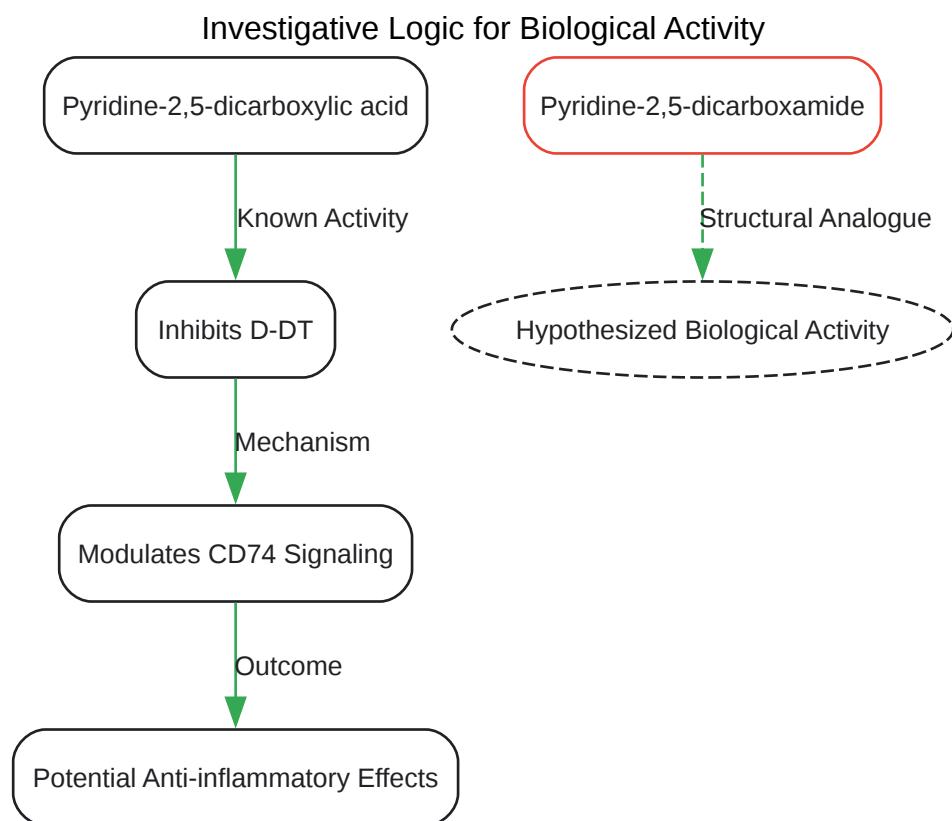
Pyridine-2,5-dicarboxamide is described as a specialty product for proteomics research.^[1] The specific applications within this field are not detailed in the available literature.

While there is no direct information on the biological activity or signaling pathway involvement of **Pyridine-2,5-dicarboxamide**, studies on related compounds provide some context. For instance, various esters of the parent compound, Pyridine-2,5-dicarboxylic acid, have been synthesized and evaluated for their anti-trypanosomatid activity.

It is important to note that the biological activity of the parent dicarboxylic acid does not directly translate to the dicarboxamide derivative. Pyridine-2,5-dicarboxylic acid itself has been

identified as a metabolite in the tryptophan degradation pathway and an inhibitor of D-dopachrome tautomerase (D-DT), which is involved in inflammatory responses through its interaction with the CD74 receptor.

The logical relationship for the potential biological investigation of **Pyridine-2,5-dicarboxamide**, based on the activity of its parent compound, is illustrated below.



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Caption: Investigative logic for the biological activity of **Pyridine-2,5-dicarboxamide**.

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References

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- To cite this document: BenchChem. [Pyridine-2,5-dicarboxamide CAS number and chemical data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1311706#pyridine-2-5-dicarboxamide-cas-number-and-chemical-data]

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